

Bromodichloronitromethane Analytical Standard: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Bromodichloronitromethane*

Cat. No.: *B120469*

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For researchers, scientists, and drug development professionals, the accurate quantification of **bromodichloronitromethane**, a disinfection byproduct commonly found in drinking water, is crucial for toxicological studies and regulatory compliance. This document provides comprehensive application notes and detailed protocols for the use of **bromodichloronitromethane** as an analytical standard.

Sourcing Bromodichloronitromethane Analytical Standard

A high-purity analytical standard is the foundation of any quantitative analysis. Several reputable chemical suppliers offer **bromodichloronitromethane** (CAS No. 918-01-4). When purchasing, it is essential to obtain a Certificate of Analysis (CoA) to verify the purity and concentration of the standard.

Table 1: Recommended Suppliers for **Bromodichloronitromethane** Analytical Standard

Supplier	Product Name	Catalog Number (Example)	Purity
LGC Standards	Bromodichloronitromethane	TRC-B683425	Neat
MedChemExpress	Bromodichloronitromethane	HY-133633	>98%
Santa Cruz Biotechnology	Bromodichloronitromethane	sc-210133	≥98%

Application Notes

Overview and Significance

Bromodichloronitromethane is a member of the halonitromethane (HNM) class of disinfection byproducts (DBPs), which are formed when disinfectants like chlorine react with natural organic matter in water sources.^{[1][2]} Due to their potential adverse health effects, monitoring the levels of these compounds in drinking water is a significant concern for public health.

Toxicological Profile: Genotoxicity and Oxidative Stress

Research indicates that brominated disinfection byproducts are often more genotoxic and carcinogenic than their chlorinated counterparts.^[3] **Bromodichloronitromethane** has been shown to induce DNA strand breaks in mammalian cells. While the precise molecular mechanisms are still under investigation, the prevailing hypothesis points towards the induction of oxidative stress as a key initiating event. Oxidative stress, characterized by an imbalance between the production of reactive oxygen species (ROS) and the cell's ability to detoxify these reactive products, can lead to widespread cellular damage, including DNA damage, protein carbonylation, and lipid peroxidation.^{[4][5]} This cellular damage, if not repaired, can contribute to mutations and potentially lead to cancer.

Experimental Protocols

The following protocols are based on established methods for the analysis of disinfection byproducts in water, primarily adapted from US EPA Method 551.1 for use with Gas

Chromatography-Mass Spectrometry (GC-MS).^{[6][7]}

Preparation of Bromodichloronitromethane Standard Solutions

Accurate preparation of calibration standards is critical for quantitative analysis.

Materials:

- **Bromodichloronitromethane** analytical standard (neat or in a certified solution)
- Methanol, purge-and-trap grade or equivalent
- Class A volumetric flasks (10 mL, 100 mL)
- Microsyringes

Procedure:

- Primary Stock Solution (ca. 1000 µg/mL):
 - Allow the sealed ampule of the neat **bromodichloronitromethane** standard to equilibrate to room temperature (approximately 20-25°C) for at least 30 minutes.
 - In a tared 10 mL volumetric flask containing approximately 9.8 mL of methanol, accurately weigh approximately 10 mg of the neat standard.
 - Immediately dilute to the mark with methanol, cap, and invert several times to mix thoroughly.
 - Calculate the exact concentration in µg/mL. This stock solution should be stored at 4°C in the dark.
- Secondary Stock Solution (ca. 10 µg/mL):
 - Allow the primary stock solution to come to room temperature.

- Using a calibrated microsyringe, transfer 100 μL of the primary stock solution into a 10 mL volumetric flask.
- Dilute to the mark with methanol, cap, and invert to mix.
- Calibration Standards (e.g., 0.1 - 10 $\mu\text{g/L}$):
 - Prepare a series of calibration standards by spiking appropriate volumes of the secondary stock solution into reagent-free water. For example, to prepare a 1 $\mu\text{g/L}$ standard, add 10 μL of the 10 $\mu\text{g/mL}$ secondary stock solution to a 100 mL volumetric flask and dilute to the mark with reagent-free water.
 - These aqueous standards should be prepared fresh daily.

Sample Preparation: Liquid-Liquid Extraction

This protocol is for the extraction of **bromodichloronitromethane** from a water sample.

Materials:

- Water sample (e.g., drinking water)
- Methyl tert-butyl ether (MTBE), pesticide residue grade
- Sodium chloride, ACS reagent grade (pre-baked at 400°C for 4 hours)
- 60 mL vials with PTFE-lined screw caps
- 5 mL syringe
- 2 mL autosampler vials with PTFE-lined caps

Procedure:

- Measure 35 mL of the water sample into a 60 mL vial.
- Add 10 g of sodium chloride to the sample, cap, and shake until dissolved. This step enhances the extraction efficiency by "salting out" the analyte.

- Add 2 mL of MTBE to the vial.
- Cap the vial and shake vigorously for 2 minutes.
- Allow the phases to separate for 2 minutes.
- Carefully transfer the upper MTBE layer to a 2 mL autosampler vial for GC-MS analysis.

GC-MS Analysis

Instrumentation:

- Gas chromatograph with a mass selective detector (GC-MS)
- Capillary column: e.g., Agilent J&W HP-1ms Ultra Inert (30 m x 0.25 mm, 0.25 μ m) or equivalent

GC-MS Parameters (Example):

Parameter	Value
GC	
Injection Volume	1 µL
Injection Mode	Splitless
Injector Temperature	200°C
Carrier Gas	Helium
Flow Rate	1.0 mL/min
Oven Program	Initial temp: 35°C, hold for 5 min
Ramp 1: 10°C/min to 150°C	
Ramp 2: 20°C/min to 250°C, hold for 2 min	
MS	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Source Temperature	230°C
Quadrupole Temperature	150°C
Acquisition Mode	Selected Ion Monitoring (SIM)
Monitored Ions (m/z)	To be determined from the mass spectrum of the standard

Note: These parameters should be optimized for your specific instrument and application.

Quantitative Data Summary

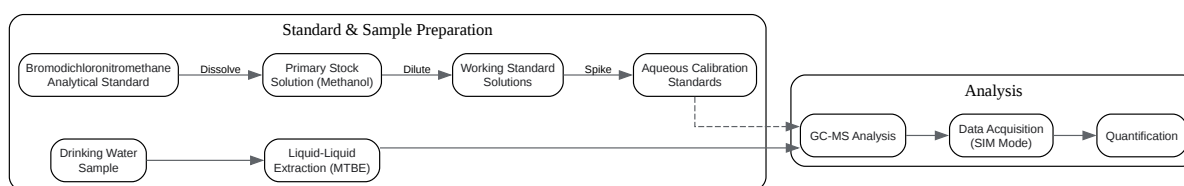
The concentration of **bromodichloronitromethane** in drinking water can vary significantly depending on the source water quality and the treatment process. The following table summarizes reported concentration ranges.

Table 2: Reported Concentrations of **Bromodichloronitromethane** in Drinking Water

Location	Sample Type	Concentration Range (µg/L)	Mean/Median Concentration (µg/L)	Reference
United States (Various)	Finished Water	1.1 - 20.8	Not Reported	Bellar et al. 1974[8]
São Paulo, Brazil	Treated Tap Water	11.5 - 27.8	Not Reported	de Fernicola & de Azevedo, 1984[8]
United States (Various)	Drinking Water	Not Detected - 73	1 - 20	Coleman et al.[9]
India (11 locations)	Finished Water	0.03 - 315	12.4 (Median)	Basu et al. 2011[9]
Korea (6 plants)	Tap Water	Up to 10.7	6.1	Lee et al. 2013[9]

Visualizations

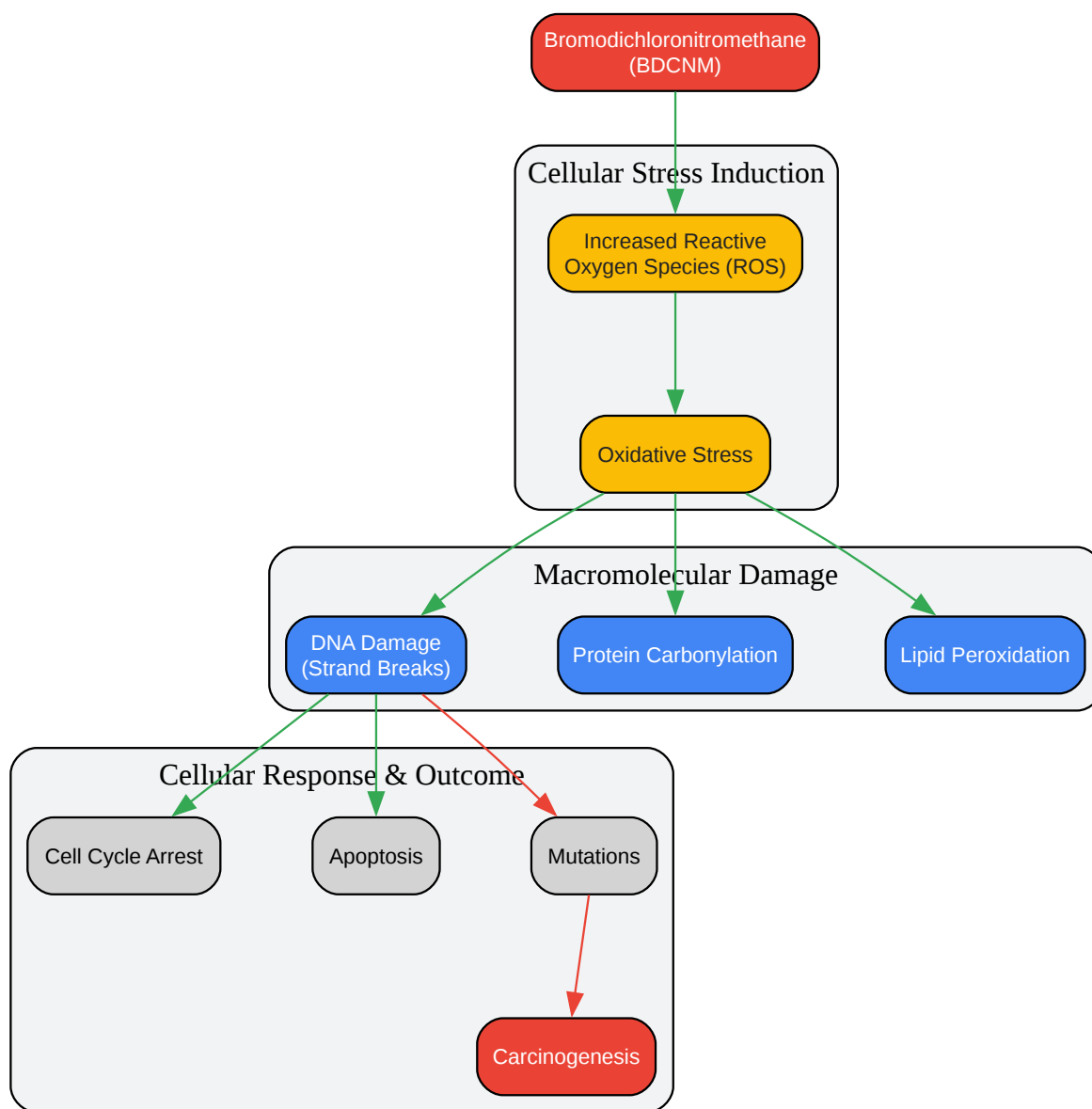
Experimental Workflow



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Caption: Experimental workflow for the quantitative analysis of **bromodichloronitromethane**.

Proposed Signaling Pathway for Toxicity



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Caption: Proposed signaling pathway for **bromodichloronitromethane**-induced toxicity.

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